

3-Benzoylacrylic acid physical constants and solubility

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Compound of Interest

Compound Name: 3-Benzoylacrylic acid

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An In-depth Technical Guide to the Physical and Solubility Properties of **3-Benzoylacrylic Acid**

This guide provides a comprehensive overview of the essential physical constants and solubility characteristics of **3-benzoylacrylic acid** (CAS No. 583-06-2). Designed for researchers, scientists, and professionals in drug development and organic synthesis, this document synthesizes technical data with practical insights to facilitate its effective application in a laboratory setting.

Introduction to 3-Benzoylacrylic Acid

3-Benzoylacrylic acid, systematically named (2E)-4-oxo-4-phenylbut-2-enoic acid, is an unsaturated keto acid.^{[1][2]} Its molecular structure features a benzoyl group and a carboxylic acid moiety linked by a trans-alkene backbone. This unique combination of functional groups makes it a valuable building block in organic synthesis and a subject of interest in medicinal chemistry. Understanding its fundamental physical and solubility properties is a critical first step for its use in designing synthetic routes, developing formulations, and conducting biochemical assays.

Core Physical and Chemical Properties

The physicochemical properties of a compound are foundational to its handling, reactivity, and application. The observed range in values such as melting point can often be an indicator of sample purity, with a narrower range suggesting higher purity. The data presented below is a consolidation of reported values from various chemical suppliers and databases.

Table 1: Physical and Chemical Constants of **3-Benzoylacrylic Acid**

Property	Value	Source(s)
CAS Number	583-06-2	[1][3]
Molecular Formula	C ₁₀ H ₈ O ₃	[1][4]
Molecular Weight	176.17 g/mol	[5][6]
Appearance	White to light yellow solid/powder	[4][7][8]
Melting Point	94-97 °C (Anhydrous)	[3][4][8]
Boiling Point	~333.9 °C (Predicted/Estimated)	[3]
Note: Decomposes before boiling under certain conditions.		
	[9]	
Density	~1.2 g/cm ³ (Rough estimate)	[3][4]
pKa	3.43 ± 0.10 (Predicted)	[4][8]
InChI Key	PLPDHGOODMBBGN-VOTSOKGWSA-N	[1]

The predicted pKa of approximately 3.43 suggests that **3-benzoylacrylic acid** is a moderately strong organic acid, a property attributable to the electron-withdrawing nature of the adjacent carbonyl group and the resonance stabilization of the carboxylate anion.[4][8]

Solubility Profile

The solubility of **3-benzoylacrylic acid** is dictated by the interplay between its polar carboxylic acid group and its largely nonpolar benzoyl and phenyl components. This dual nature results in limited aqueous solubility but good solubility in many organic solvents.

Table 2: Solubility of **3-Benzoylacrylic Acid** in Common Solvents

Solvent	Solubility	Rationale & Source(s)
Water	Insoluble / Limited	The hydrophobic benzoyl group dominates, limiting interaction with polar water molecules. [4] [8] [9] [10]
Hot Water	Soluble	Increased thermal energy helps overcome the lattice energy of the solid and improves solvation. [4]
Ethanol	Soluble	Ethanol's hydroxyl group can hydrogen bond with the carboxylic acid, while its ethyl group interacts favorably with the nonpolar parts of the molecule. [4] [9]
Ether	Soluble	Diethyl ether can act as a hydrogen bond acceptor for the carboxylic acid proton, facilitating dissolution. [4]
Toluene	Soluble	The aromatic nature of toluene allows for favorable π -stacking interactions with the phenyl ring of the solute. [1] [8] [10]

This solubility profile is crucial for selecting appropriate solvent systems for chemical reactions, purification (e.g., recrystallization), and analytical characterization. For instance, its solubility in toluene makes it suitable for reactions requiring a non-polar aromatic solvent.[\[1\]](#)[\[10\]](#)

Experimental Protocol: Solubility Determination via Isothermal Shake-Flask Method

To obtain reliable and reproducible solubility data, a standardized protocol is essential. The isothermal shake-flask method is a gold-standard technique for determining the equilibrium

solubility of a solid in a solvent.

Causality and Rationale

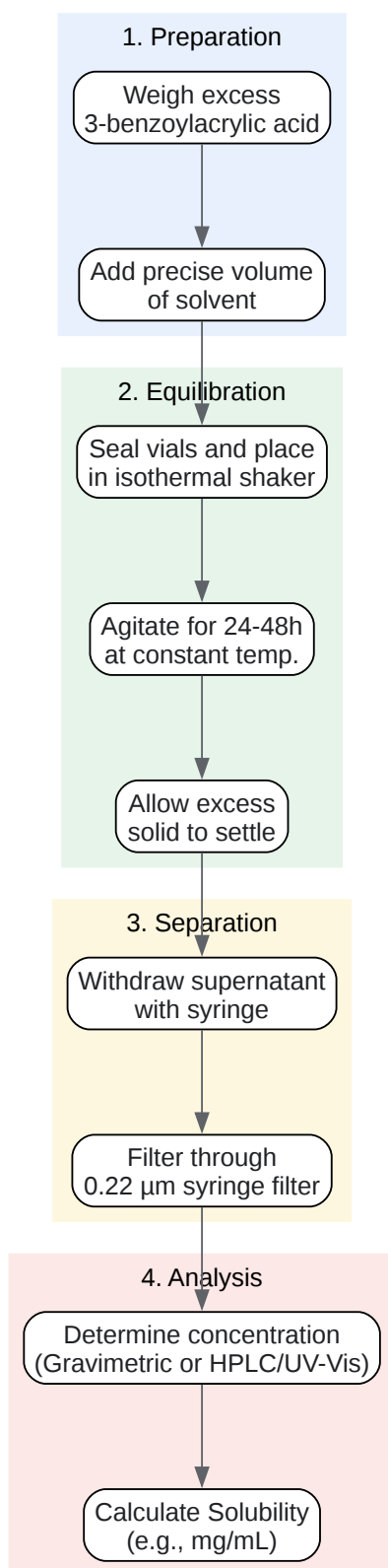
This protocol is designed to ensure that a true thermodynamic equilibrium is reached between the undissolved solid and the saturated solution. Key controls include maintaining a constant temperature (isothermal), ensuring sufficient time for equilibrium, and verifying the presence of excess solid.

Step-by-Step Methodology

- Preparation:
 - Accurately weigh an excess amount of **3-benzoylacrylic acid** (e.g., 100 mg) into several glass vials. The key is to ensure that undissolved solid remains at the end of the experiment, confirming saturation.
 - Add a precise volume (e.g., 5.0 mL) of the chosen solvent to each vial.
- Equilibration:
 - Seal the vials securely to prevent solvent evaporation.
 - Place the vials in an isothermal shaker bath set to the desired temperature (e.g., 25 °C).
 - Agitate the vials at a constant speed for a predetermined time (e.g., 24-48 hours). This duration should be sufficient to reach equilibrium, which can be confirmed by taking measurements at different time points (e.g., 24, 36, and 48 hours) and observing when the concentration plateaus.
- Sample Separation:
 - Once equilibrium is reached, allow the vials to rest in the isothermal bath for several hours to let the excess solid settle. This minimizes the amount of solid that needs to be removed by filtration.
 - Carefully withdraw an aliquot of the supernatant using a syringe.

- Immediately filter the aliquot through a chemically inert syringe filter (e.g., 0.22 μm PTFE) into a clean, pre-weighed vial. This step is critical to remove all undissolved solid particles, which would otherwise lead to an overestimation of solubility.
- Analysis:
 - Accurately determine the mass of the filtered solution.
 - Evaporate the solvent from the vial under a stream of nitrogen or in a vacuum oven at a moderate temperature until a constant weight of the dried solute is achieved.
 - Calculate the solubility as the mass of the dissolved solid per volume or mass of the solvent (e.g., in mg/mL or g/100g).
 - Alternatively, the concentration of the saturated solution can be determined using a validated analytical method such as UV-Vis spectrophotometry or HPLC, after creating a proper calibration curve.

Workflow Visualization



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Caption: Isothermal Shake-Flask Solubility Determination Workflow.

Safety and Handling

As a laboratory chemical, **3-benzoylacrylic acid** must be handled with appropriate precautions.

- Hazards: It is classified as an irritant, causing eye, skin, and respiratory tract irritation.[7][11] It is also considered toxic if swallowed.[5][11] The oral LD50 in mice is reported as 250 mg/kg.[7]
- Personal Protective Equipment (PPE): Always wear safety glasses, chemical-resistant gloves, and a lab coat.[7] Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[7]
- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes.[7][11]
 - Skin: Flush skin with plenty of soap and water.[7][11]
 - Inhalation: Move to fresh air.[7][11]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[7][11]
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container, away from incompatible substances like strong oxidizing agents.[7][10] Recommended storage temperatures are often between 2-8°C.[4][8]

Conclusion

3-Benzoylacrylic acid is a versatile organic compound with well-defined physical properties and a predictable solubility profile governed by its molecular structure. Its characterization as a crystalline solid with a melting point in the 94-97 °C range, limited aqueous solubility, and good solubility in common organic solvents provides the necessary foundation for its application in research and development. Adherence to standardized protocols for property determination and strict observation of safety guidelines are paramount for its successful and safe utilization.

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